

MMV687807: A Technical Guide on its Spectrum of Activity Against Gram-negative Bacteria

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Compound of Interest

Compound Name: MMV687807

Cat. No.: B11936376

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Introduction

MMV687807 is a small molecule from the Medicines for Malaria Venture (MMV) Pathogen Box, a collection of 400 diverse, drug-like compounds made available for open-source drug discovery for neglected diseases.[1] While the Pathogen Box has been screened against a variety of pathogens, **MMV687807** has demonstrated notable activity against the Gram-negative bacterium *Vibrio cholerae*, the causative agent of cholera.[2] This technical guide provides a comprehensive overview of the currently known spectrum of activity of **MMV687807** against Gram-negative bacteria, with a focus on the available quantitative data, experimental methodologies, and its mechanism of action in *V. cholerae*.

Spectrum of Activity

The documented antibacterial activity of **MMV687807** is primarily centered on *Vibrio cholerae*. An initial screening of the 400 compounds in the Pathogen Box identified **MMV687807** as one of six compounds that inhibited the growth of *V. cholerae* El Tor strain C6706.[2] Subsequent analysis established it as one of the two most potent inhibitors from this initial screen.[2]

Despite the screening of the Pathogen Box against other significant Gram-negative pathogens, including pan-drug-resistant *Klebsiella pneumoniae*, *Pseudomonas aeruginosa*, and *Acinetobacter baumannii*, **MMV687807** has not been reported as a hit compound in these

studies.[3][4][5] This suggests that **MMV687807** may have a narrow spectrum of activity, with a particular potency against *Vibrio cholerae*.

Quantitative Data

The inhibitory activity of **MMV687807** against *Vibrio cholerae* C6706 was quantified by determining its half-maximal inhibitory concentration (IC50). The data is summarized in the table below.

Compound	Bacterial Strain	IC50 (μM)	Reference
MMV687807	<i>Vibrio cholerae</i> C6706	1.25	[2]

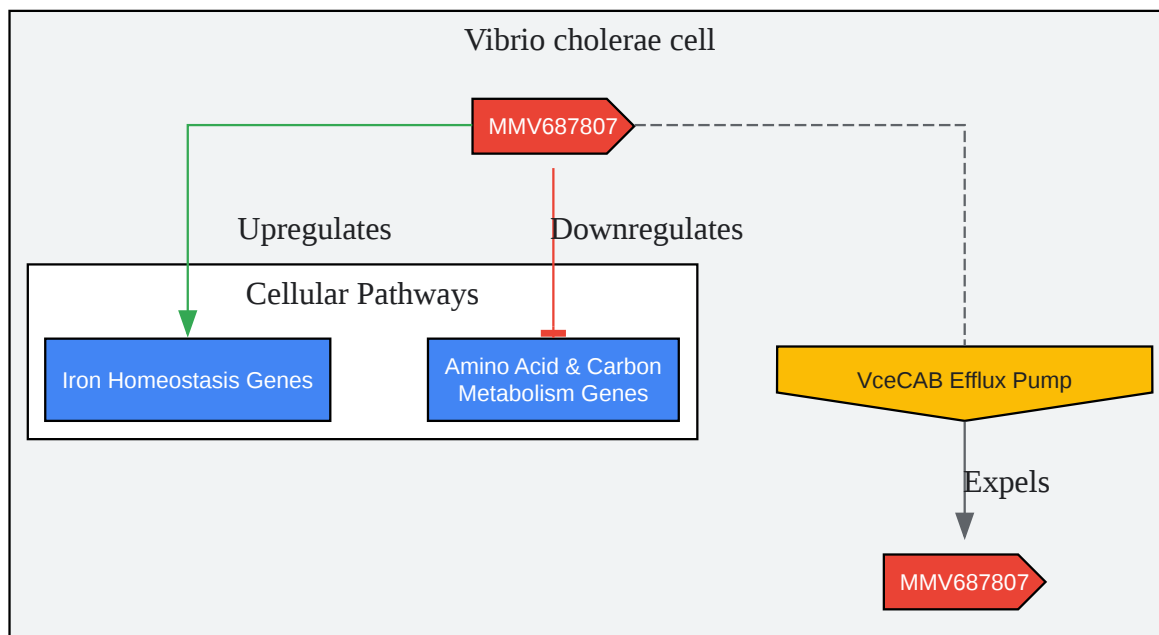
Mechanism of Action in *Vibrio cholerae*

Studies on *V. cholerae* treated with sub-inhibitory concentrations of **MMV687807** have revealed significant changes in the bacterial transcriptome. These changes suggest a multi-faceted impact on cellular functions rather than a single target.[6]

The primary effects observed are:

- **Upregulation of Iron Homeostasis:** Genes involved in the regulation and uptake of iron were significantly upregulated.
- **Downregulation of Metabolism:** A broad downregulation of genes involved in amino acid and carbon metabolism was observed.

Furthermore, spontaneous resistance to **MMV687807** in *V. cholerae* has been linked to an efflux system, indicating that the bacterium can actively pump the compound out of the cell.[6]



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Proposed mechanism of **MMV687807** in *V. cholerae*.

Experimental Protocols

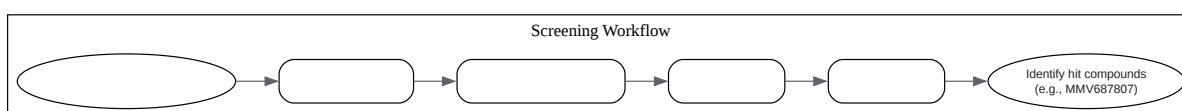
The following protocols are based on the methodologies described in the primary literature identifying the activity of **MMV687807**.^[2]

Initial Screening for Antibacterial Activity

This protocol was used to identify compounds from the Pathogen Box with activity against *Vibrio cholerae*.

- Bacterial Strain: *Vibrio cholerae* El Tor strain C6706 was used.
- Culture Medium: Luria-Bertani (LB) agar plates were prepared.
- Compound Application: 400 compounds from the Pathogen Box, dissolved in DMSO to a concentration of 10 mM, were spotted onto the surface of the LB agar plates.

- Inoculation: A lawn of *V. cholerae* C6706 was spread over the agar plates.
- Incubation: Plates were incubated overnight at an appropriate temperature for *V. cholerae* growth.
- Observation: Plates were visually inspected for zones of clearing around the spotted compounds, indicating inhibition of bacterial growth.



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